

Technical Guide: Physicochemical Properties of 5-Fluoro-1,3-dimethyl-2-nitrobenzene

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Compound of Interest

Compound Name: 5-Fluoro-1,3-dimethyl-2-nitrobenzene

Cat. No.: B1280551

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the experimentally determined melting and boiling points for the compound **5-Fluoro-1,3-dimethyl-2-nitrobenzene** (CAS No. 315-12-8). The information herein is compiled from various chemical data sources to support research and development activities.

Core Physicochemical Data

The melting and boiling points are critical parameters for the handling, purification, and application of chemical compounds. Below is a summary of the reported values for **5-Fluoro-1,3-dimethyl-2-nitrobenzene**.

Data Presentation

Parameter	Reported Value	Source
Melting Point	51.5-57.5 °C	[1][2]
20-22 °C		
Boiling Point	208-210 °C	

It is important to note the discrepancy in the reported melting points. The value in the range of 51.5-57.5 °C is more frequently cited in chemical supplier specifications. This variation may be

attributable to differences in the purity of the samples or the experimental conditions under which the measurements were taken. Researchers are advised to verify the melting point of their specific batch of the compound.

Experimental Protocols

While specific experimental procedures for the determination of the melting and boiling points of **5-Fluoro-1,3-dimethyl-2-nitrobenzene** are not detailed in the available literature, standard methodologies are described below.

Melting Point Determination

A common method for determining the melting point of a crystalline solid is using a melting point apparatus.

General Procedure:

- A small, finely ground sample of the crystalline compound is packed into a capillary tube.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first liquid is observed and the temperature at which the entire sample has melted are recorded. This range is reported as the melting point.
- The observation can be done manually through a magnified eyepiece or automatically with modern digital instruments.

Boiling Point Determination

The boiling point of a liquid is typically determined by distillation or by using a micro-boiling point method.

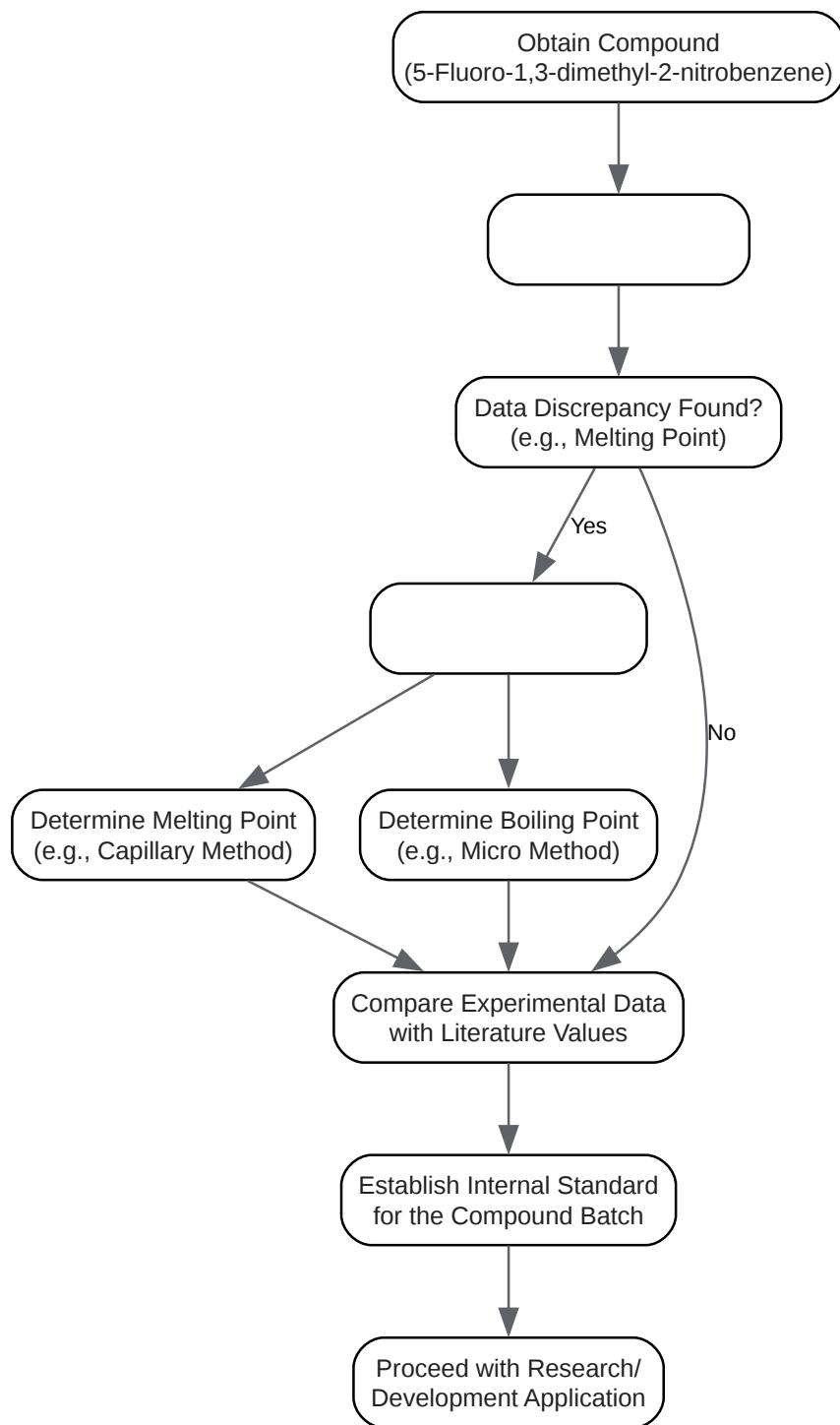
General Procedure (Micro Method):

- A small amount of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The assembly is heated gently in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Logical Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for researchers when encountering new or conflicting data for a compound's physical properties.



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Workflow for Physical Property Verification

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References

- 1. 5-Fluoro-1,3-dimethyl-2-nitrobenzene - Safety Data Sheet [chemicalbook.com]
- 2. 5-Fluoro-1,3-dimethyl-2-nitrobenzene, 98% 1 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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